

"A1AR antagonist 5" commercial suppliers and availability

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Compound of Interest

Compound Name: A1AR antagonist 5

Cat. No.: B15571951

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An In-depth Technical Guide to A1AR Antagonist 5

For researchers, scientists, and drug development professionals, this guide provides a comprehensive overview of **A1AR antagonist 5** (also known as Compound 20), a potent and selective antagonist for the A1 adenosine receptor (A1AR). This document details its commercial availability, key experimental protocols for its characterization, and the underlying signaling pathways.

Core Compound Information

A1AR antagonist 5 is a selective inhibitor of the A1 adenosine receptor, a G protein-coupled receptor (GPCR) involved in numerous physiological processes, including neurotransmission, cardiac function, and renal blood flow.[1] It has been identified as a potent antagonist with a pKi of 6.11 and a pIC50 of 5.83.[2][3][4][5] The antagonism of A1AR is a promising therapeutic strategy for conditions such as heart failure, neuropathic pain, and certain neurological disorders.[1][6][7]

Commercial Suppliers and Availability

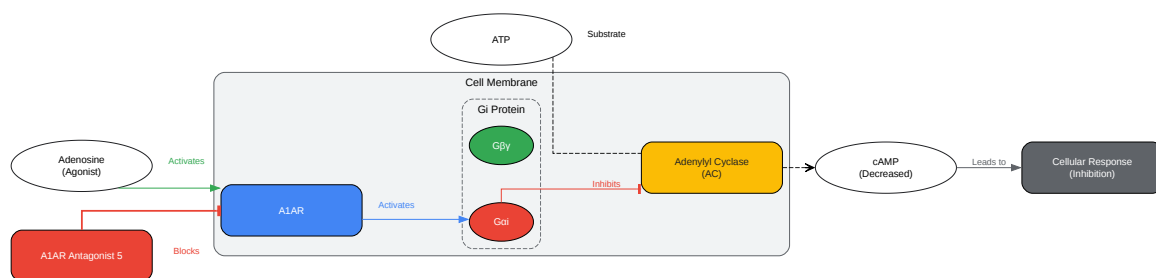
The following table summarizes the commercial availability of **A1AR antagonist 5** from various suppliers. Researchers are advised to confirm specifications and availability directly with the vendors.

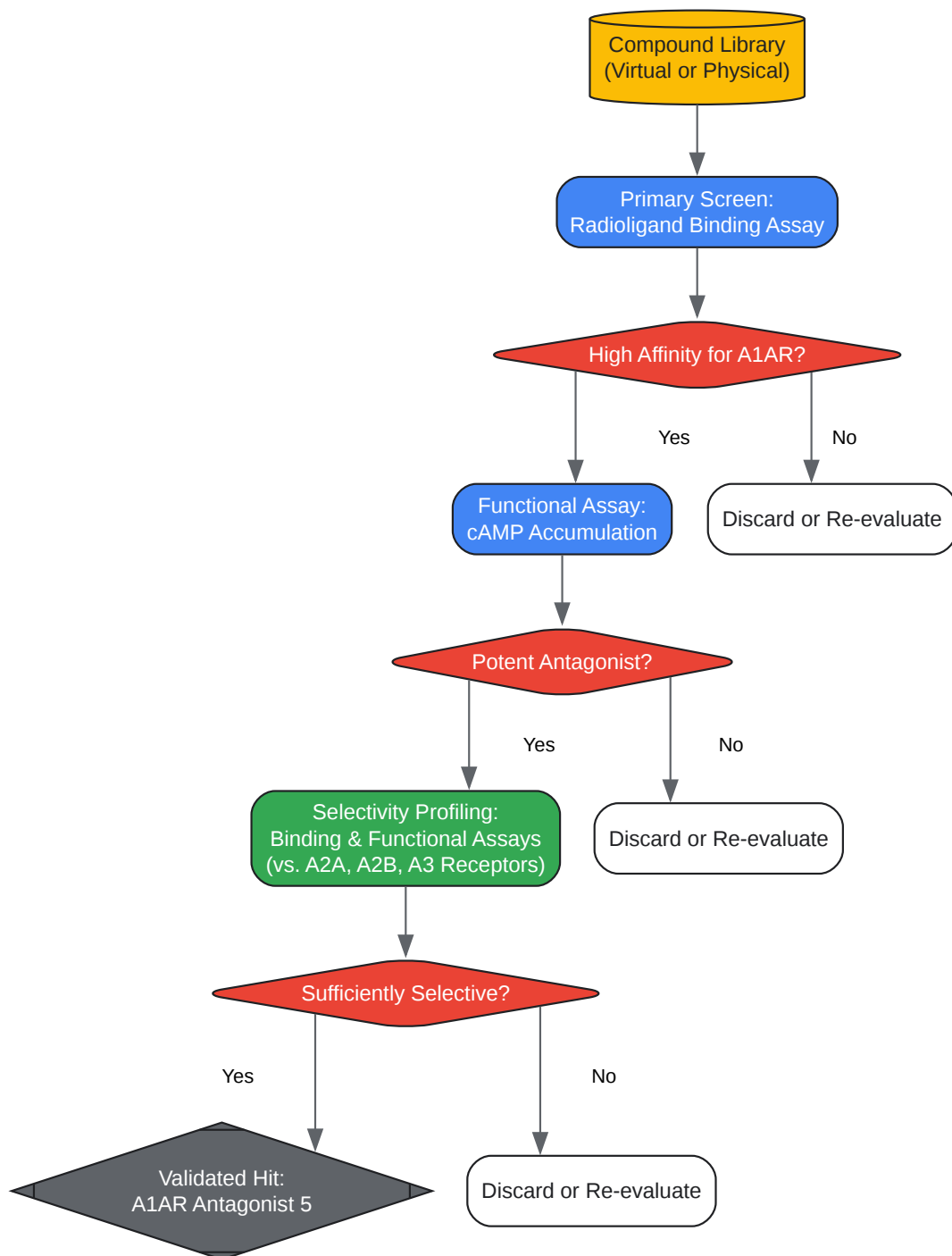
Supplier	Catalog Number	CAS Number	Purity	Availability/Notes
MedChemExpress (MCE)	HY-147544	1030509-01-3	>98% (HPLC)	Available for purchase. [2] [5]
Amsbio	AMS.T60915-100-MG	1030509-01-3	Not specified	Available for purchase. [3]
TargetMol	T60915	1030509-01-3	Not specified	Lead time of 6-8 weeks. [4]

Signaling Pathways and Mechanism of Action

The A1 adenosine receptor is a Gi/o protein-coupled receptor.[\[8\]](#)[\[9\]](#) Upon activation by its endogenous agonist, adenosine, it initiates a signaling cascade that is primarily inhibitory. An antagonist, such as **A1AR antagonist 5**, prevents this activation by blocking the orthosteric binding site.

The diagram below illustrates the canonical A1AR signaling pathway and the inhibitory point of an antagonist.





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References

- 1. Buy A1AR antagonist 5 [smolecule.com]
- 2. CheMondis Marketplace [chemondis.com]
- 3. amsbio.com [amsbio.com]
- 4. adenosine receptor a1 antagonist 5 — TargetMol Chemicals [targetmol.com]
- 5. medchemexpress.com [medchemexpress.com]
- 6. What are A1R antagonists and how do they work? [synapse.patsnap.com]
- 7. Adenosine A1 receptor antagonists in clinical research and development - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. Discovery of a High Affinity Adenosine A1/A3 Receptor Antagonist with a Novel 7-Amino-pyrazolo[3,4-d]pyridazine Scaffold - PMC [pmc.ncbi.nlm.nih.gov]
- 9. pubs.acs.org [pubs.acs.org]
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